

Essential Safety and Operational Guide for Handling Palomid 529

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Palomid 529

Cat. No.: B1683854

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This guide provides immediate safety, handling, and disposal protocols for **Palomid 529**, a dual mTORC1/mTORC2 inhibitor, to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Chemical Identifier:

- Name: **Palomid 529** (also known as P529 or RES-529)[1][2][3]
- CAS Number: 914913-88-5[4][5]
- Molecular Formula: C₂₄H₂₂O₆[5]
- Molecular Weight: 406.43 g/mol [5]

Hazard Identification and Classification

Palomid 529 is classified as acutely toxic if swallowed. It is intended for research and development use only and not for medicinal, household, or other uses.[4]

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity (Oral)	Category 3	Danger	H301: Toxic if swallowed[1][4][5]	

Personal Protective Equipment (PPE) and Engineering Controls

Adherence to proper PPE and engineering controls is critical to minimize exposure risk when handling **Palomid 529**.

Engineering Controls

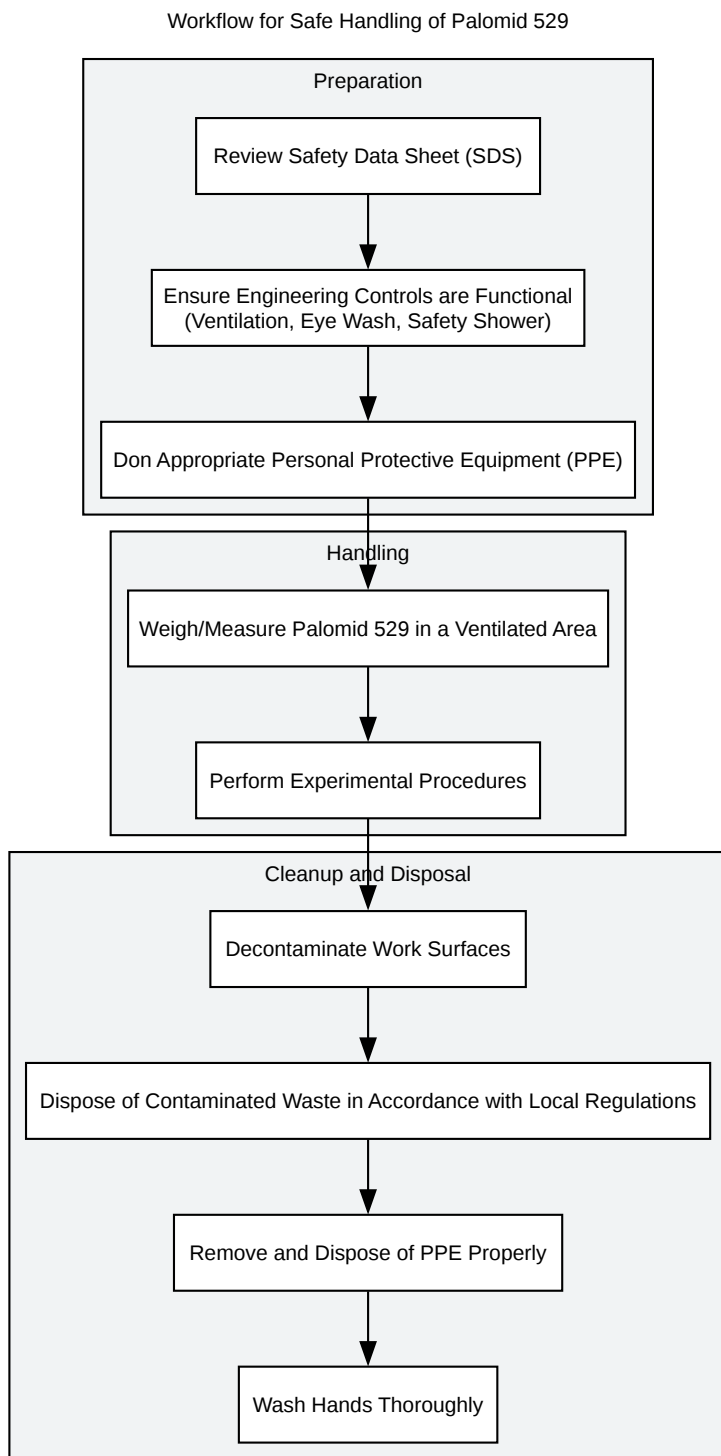
- Ventilation: Ensure adequate ventilation in the work area.[\[5\]](#)
- Safety Stations: A safety shower and eye wash station must be readily accessible.[\[5\]](#)

Personal Protective Equipment

Protection Type	Specific Requirement	Rationale
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact.
Skin and Body Protection	Impervious clothing (e.g., lab coat)	Prevents contamination of personal clothing.
Respiratory Protection	Suitable respirator	Use when the ventilation is inadequate or when handling powders to avoid inhalation.

Procedural Workflow for Handling Palomid 529

The following diagram outlines the step-by-step procedure for safely handling **Palomid 529** in a laboratory setting.



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Caption: Logical workflow for the safe handling of **Palomid 529**.

First Aid Measures

Immediate action is required in case of exposure to **Palomid 529**.

Exposure Route	First Aid Procedure
If Swallowed	Rinse mouth with water. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.[4]
If Inhaled	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor.
On Skin	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[4]
In Eyes	Rinse with pure water for at least 15 minutes. Consult a doctor.[4]

Storage and Disposal

Proper storage and disposal are crucial to maintain the integrity of the compound and ensure safety.

Storage

- Store in a locked-up, well-ventilated place.[5]
- Keep the container tightly closed.

Disposal Plan

Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable local, state, and federal laws and regulations.[4][5] All contaminated materials, including gloves, gowns, and vials, should be managed as hazardous waste.[6]

Spill Management

In the event of a spill, follow these steps:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from spreading using absorbent materials.
- Clean: Carefully collect the spilled material and place it in a sealed container for disposal.
- Decontaminate: Clean the spill area with an appropriate decontaminating agent.
- Dispose: Dispose of all cleanup materials as hazardous waste.

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